

Spinetoram: A Technical Guide to its Environmental Fate and Ecotoxicology

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Compound of Interest

Compound Name: Spinetoram

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Introduction

Spinetoram is a semi-synthetic insecticide belonging to the spinosyn class of macrocyclic lactones.[1][2] It is derived from the fermentation of the soil bacterium *Saccharopolyspora spinosa*. [1][2][3] The active ingredient is a mixture of two principal components, 3'-O-ethyl-5,6-dihydro spinosyn J (**spinetoram-J**) and 3'-O-ethyl spinosyn L (**spinetoram-L**), typically in a 3:1 ratio.[4][5] **Spinetoram** acts on the insect nervous system by disrupting nicotinic acetylcholine receptors and γ -aminobutyric acid (GABA)-gated chloride channels.[5][6][7] This mode of action provides effective control against a broad spectrum of insect pests, including lepidopteran larvae, thrips, and leafminers.[5][6] Classified as a reduced-risk pesticide by the U.S. Environmental Protection Agency (EPA), **spinetoram's** environmental behavior and non-target effects are critical areas of study.[8][9]

Environmental Fate

The environmental fate of a pesticide describes its transport and transformation in soil, water, and air. **Spinetoram** is generally considered non-persistent in the environment.[10]

Degradation and Dissipation

Spinetoram degrades in the environment through a combination of microbial action and photolysis.[3]

- In Soil: **Spinetoram** transforms rapidly in terrestrial environments and is considered non-persistent.^[10] Laboratory studies show aerobic soil metabolism half-lives ($t_{1/2}$) ranging from 3 to 31 days, while field dissipation is even faster, with a DT50 of less than one day.^[10] The primary degradation product identified in soil is N-demethyl-J.^[10]
- In Water: The compound is stable to hydrolysis under acidic and neutral conditions (pH 5 and 7) but slowly hydrolyzes in alkaline conditions (pH 9).^{[6][10]} The degradation half-life for **spinetoram-L** at pH 9 is estimated to be 154 days.^[6] However, aqueous photolysis is a significant degradation pathway. Under natural sunlight, direct photolysis is a rapid process with reported half-lives of approximately 0.5 days.^[4] In paddy field ecosystems, the dissipation half-life in water was observed to be as short as 0.35 days.^[11]
- In Air: **Spinetoram** has a low vapor pressure ($4.2\text{--}6.0 \times 10^{-5}$ Pa at 25°C) and a low Henry's Law constant, indicating that it has low volatility and is not expected to be present in significant concentrations in the air.^[10]

Mobility

Mobility refers to the potential for a pesticide to move from its application site into other environmental compartments, such as groundwater.

- Soil Adsorption and Leaching: **Spinetoram**'s mobility in soil is generally low.^[10] The Freundlich adsorption coefficients (K_d) vary with soil type, with values ranging from 10 to 300.^[10] The corresponding organic carbon-normalized adsorption coefficients (K_{oc}) are high, ranging from 1375 to 27273, which indicates that **spinetoram** binds strongly to soil particles.^[10] This strong adsorption, coupled with its rapid degradation, results in a low potential to leach into groundwater.^[10]

Bioaccumulation

Bioaccumulation is the process by which a substance builds up in an organism.

- Partition Coefficient: The n-octanol/water partition coefficient ($\log K_{ow}$) for **spinetoram** is pH-dependent, increasing from 2.4 at pH 5 to 4.82 at neutral-alkaline conditions.^{[4][10]} Values above 3 suggest a potential for bioaccumulation.

- Bioconcentration Factor (BCF): Despite the log K_{ow} values, studies on bioaccumulation in fish show a low potential for bioaccumulation.[\[10\]](#) Measured Bioconcentration Factor (BCF) values in fish are between 43 and 430, with rapid elimination half-lives of 2.3 to 5.3 days.[\[10\]](#)

Data Presentation: Quantitative Summary

Table 1: Physicochemical Properties of Spinetoram

Property	Value	pH	Source
Vapor Pressure	4.2–6.0 × 10 ⁻⁵ Pa (at 25°C)	N/A	[10]
Water Solubility	pH-dependent	N/A	[4]
Log K _{ow}	2.4	5	[4]
4.09 to 4.82	7-9	[4] [10]	

Table 2: Environmental Fate of Spinetoram in Soil and Water

Compartment	Parameter	Value	Conditions	Source
Soil	Aerobic Metabolism Half-life ($t_{1/2}$)	3–31 days	Laboratory	[10]
Field Dissipation (DT_{50})	< 1 day	Field	[10]	
Soil Adsorption (K_{oc})	1,375–27,273 mL/g	Various soils	[10]	
Water	Hydrolysis Half-life ($t_{1/2}$)	Stable	pH 5, 7	[6]
154 days (Spinetoram-L)	pH 9	[6]		
Aqueous Photolysis Half-life ($t_{1/2}$)	≈ 0.5 days	Artificial sunlight	[4]	
Field Dissipation (DT_{50})	0.35 days	Paddy water	[11]	
Biota (Fish)	Bioconcentration Factor (BCF)	43–430	N/A	[10]
Elimination Half-life	2.3–5.3 days	N/A	[10]	

Ecotoxicology

Spinetoram exhibits selective toxicity, with high efficacy against target pests but varying effects on non-target organisms.

Aquatic Organisms

- Fish: **Spinetoram** is considered moderately to highly toxic to fish on an acute basis.[12]
Signs of acute toxicity include erratic swimming and loss of balance, resulting from its

neurotoxic mode of action.[12] Chronic exposure to low levels may affect growth and reproduction.[12]

- **Aquatic Invertebrates:** **Spinetoram** is highly toxic to freshwater invertebrates. The 48-hour EC50 for *Daphnia magna* is 0.228 mg/L.[4] Studies on *Daphnia pulex* reported a 48-hour LC50 of 37.71 µg/L, highlighting its high toxicity and the potential for chronic exposure to reduce longevity and fecundity.[13][14] This indicates a chronic risk to freshwater invertebrates and benthic organisms.[10]
- **Algae and Aquatic Plants:** The risk to algae and aquatic plants is considered low.[10] The ErC50 for freshwater green algae is 1.060 mg/L.[6]

Terrestrial Organisms

- **Birds:** **Spinetoram** presents a low risk to wild birds, with an acute oral LD50 greater than 2250 mg/kg.[6][10]
- **Earthworms:** The risk to earthworms is also low.[10] Studies on *Eudrilus eugeniae* showed low mortality at field-relevant application rates.[15]
- **Honey Bees:** **Spinetoram** is highly toxic to bees through both contact and ingestion.[10] The acute contact LD50 is reported as 24.8 ng/bee.[6] This poses an acute risk, and mitigation measures are required, such as avoiding application to flowering crops when bees are active.[10] However, some studies suggest that dry residues on foliage are less harmful.[16]
- **Beneficial Arthropods:** **Spinetoram** can have adverse effects on beneficial predatory and parasitic arthropods, which may disrupt integrated pest management (IPM) programs.[8][10]

Data Presentation: Quantitative Summary

Table 3: Ecotoxicological Endpoints for Spinetoram (Aquatic Organisms)

Organism Group	Species	Endpoint	Value	Source
Fish	Carp	96-hr LC ₅₀	3.9 mg/L	[6]
Aquatic Invertebrate	Daphnia magna	48-hr EC ₅₀	0.228 mg/L	[4]
Daphnia pulex	48-hr LC ₅₀	37.71 µg/L	[13][14]	
Algae	Freshwater Green Algae	ErC ₅₀	1.060 mg/L	[6]

Table 4: Ecotoxicological Endpoints for Spinetoram (Terrestrial Organisms)

Organism Group	Species	Endpoint	Value	Source
Birds	(Not specified)	Acute Oral LD ₅₀	> 2250 mg/kg	[6]
Mammals	Rat	Acute Oral LD ₅₀	> 5000 mg/kg	[1]
Honey Bee	(Not specified)	Acute Contact LD ₅₀	24.8 ng/bee	[6]
Earthworm	Eudrilus eugeniae	7-day LC ₅₀	Low mortality at field rates	[15]

Experimental Protocols

The studies cited for environmental fate and ecotoxicology of **spinetoram** generally follow internationally recognized guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA) Office of Chemical Safety and Pollution Prevention (OCSPP).[17][18]

Aerobic Soil Metabolism (Following OECD Guideline 307)

- Objective: To determine the rate and pathway of degradation of **spinetoram** in aerobic soil.

- Methodology:
 - Test Substance: ^{14}C -radiolabeled **spinetoram-J** and **spinetoram-L** are used to trace the parent compound and its transformation products.
 - Soil Samples: At least three different soil types with varying textures, organic carbon content, and pH are selected. Soils are sieved and brought to a specific moisture content (e.g., 75% of 1/3 bar moisture).[5]
 - Application: The radiolabeled **spinetoram** is applied to the soil samples at a rate equivalent to the maximum recommended field application rate.
 - Incubation: Samples are incubated in the dark at a constant temperature (e.g., 25°C) for a period of up to one year.[5] Aerobic conditions are maintained by ensuring a continuous supply of air. Volatile organic products and $^{14}\text{CO}_2$ are trapped.
 - Sampling and Analysis: At specified intervals, replicate soil samples are extracted using appropriate solvents. The extracts are analyzed using techniques like High-Performance Liquid Chromatography (HPLC) with radiometric detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) to identify and quantify the parent **spinetoram** and its metabolites.
 - Data Analysis: The dissipation half-life (DT_{50}) of the parent compound and the formation and decline of major metabolites are calculated using kinetic modeling.

Aquatic Invertebrate Acute Immobilisation Test (*Daphnia* sp.) (Following OECD Guideline 202)

- Objective: To determine the acute toxicity of **spinetoram** to an aquatic invertebrate, typically *Daphnia magna*.
- Methodology:
 - Test Organisms: Young daphnids (<24 hours old), sourced from a healthy laboratory culture, are used.

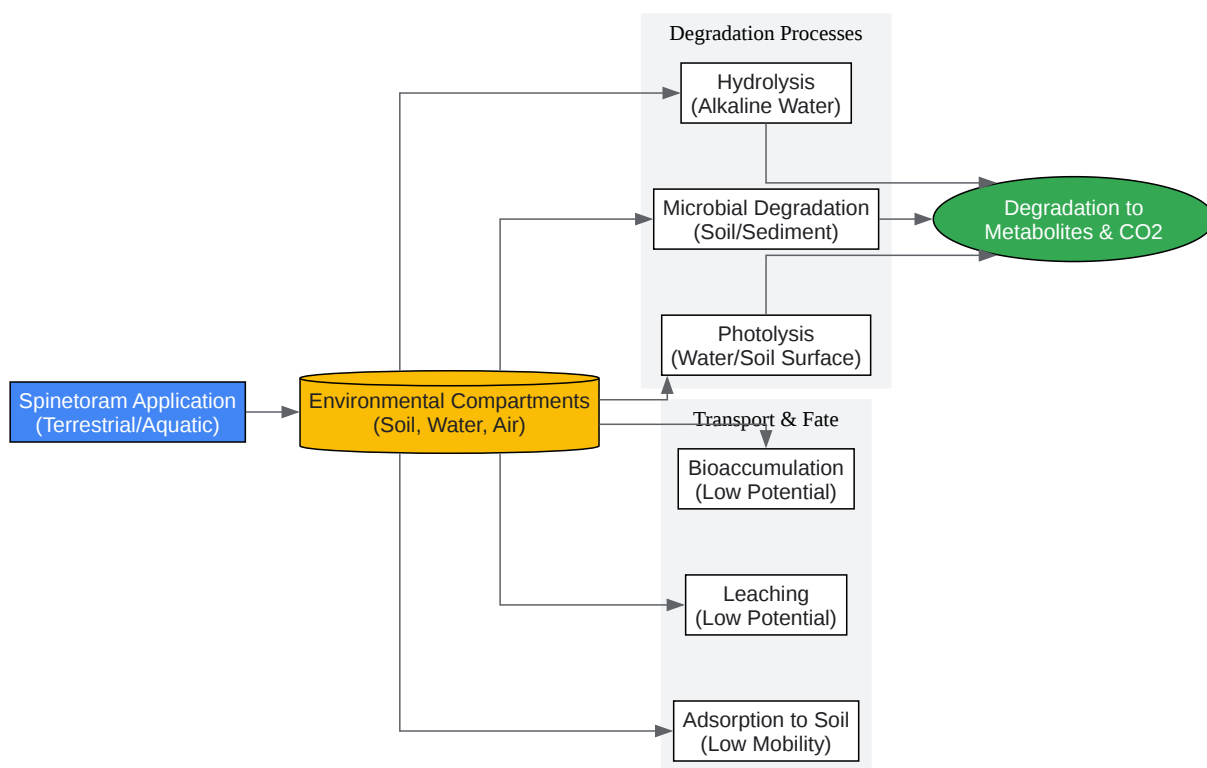
- Test Solutions: A series of test concentrations of **spinetoram** are prepared in a suitable aqueous medium, along with a control group (no **spinetoram**). A geometric series of at least five concentrations is recommended.
- Exposure: Groups of daphnids (e.g., 20 individuals per concentration, split into replicates) are exposed to the test solutions in glass vessels under controlled conditions (e.g., 20±2°C, 16-hour light/8-hour dark cycle).
- Observation: The number of immobilized daphnids (those unable to swim within 15 seconds after gentle agitation) is recorded at 24 and 48 hours.
- Data Analysis: The concentration that causes immobilization in 50% of the test population (EC₅₀) is calculated for the 48-hour exposure period using statistical methods like probit analysis.

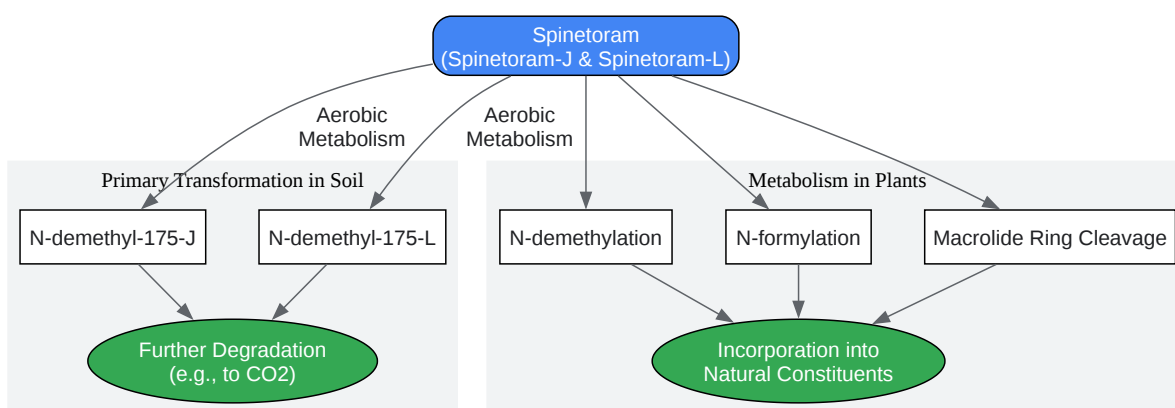
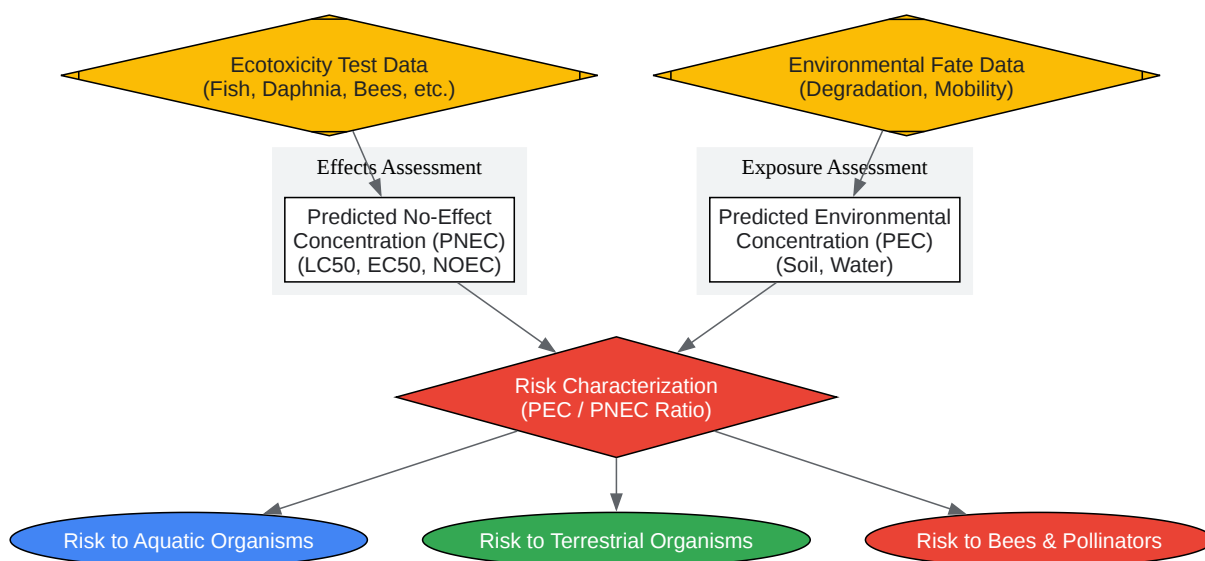
Honey Bee Acute Contact Toxicity Test (Following OECD Guideline 214)

- Objective: To determine the acute contact toxicity of **spinetoram** to adult honey bees (*Apis mellifera*).
- Methodology:
 - Test Organisms: Young, healthy adult worker bees of uniform age and size are selected from a single hive.
 - Dose Preparation: A range of doses of **spinetoram**, dissolved in a suitable carrier solvent (e.g., acetone), are prepared.
 - Application: A precise, small volume (e.g., 1 µL) of each dose solution is applied directly to the dorsal thorax of each bee using a micro-applicator. A control group is treated with the solvent only.
 - Holding Conditions: After treatment, the bees are placed in cages with access to a sucrose solution and held under controlled laboratory conditions (temperature, humidity).

- Mortality Assessment: Bee mortality is recorded at regular intervals, typically up to 48 or 96 hours post-application.
- Data Analysis: The dose that is lethal to 50% of the treated bees (LD_{50}) is calculated and expressed as micrograms of active substance per bee ($\mu\text{g a.s./bee}$).

Mandatory Visualizations





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